

Application Notes and Protocols for STC314 Experiments

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Compound of Interest

Compound Name: STC314

Cat. No.: B15563471

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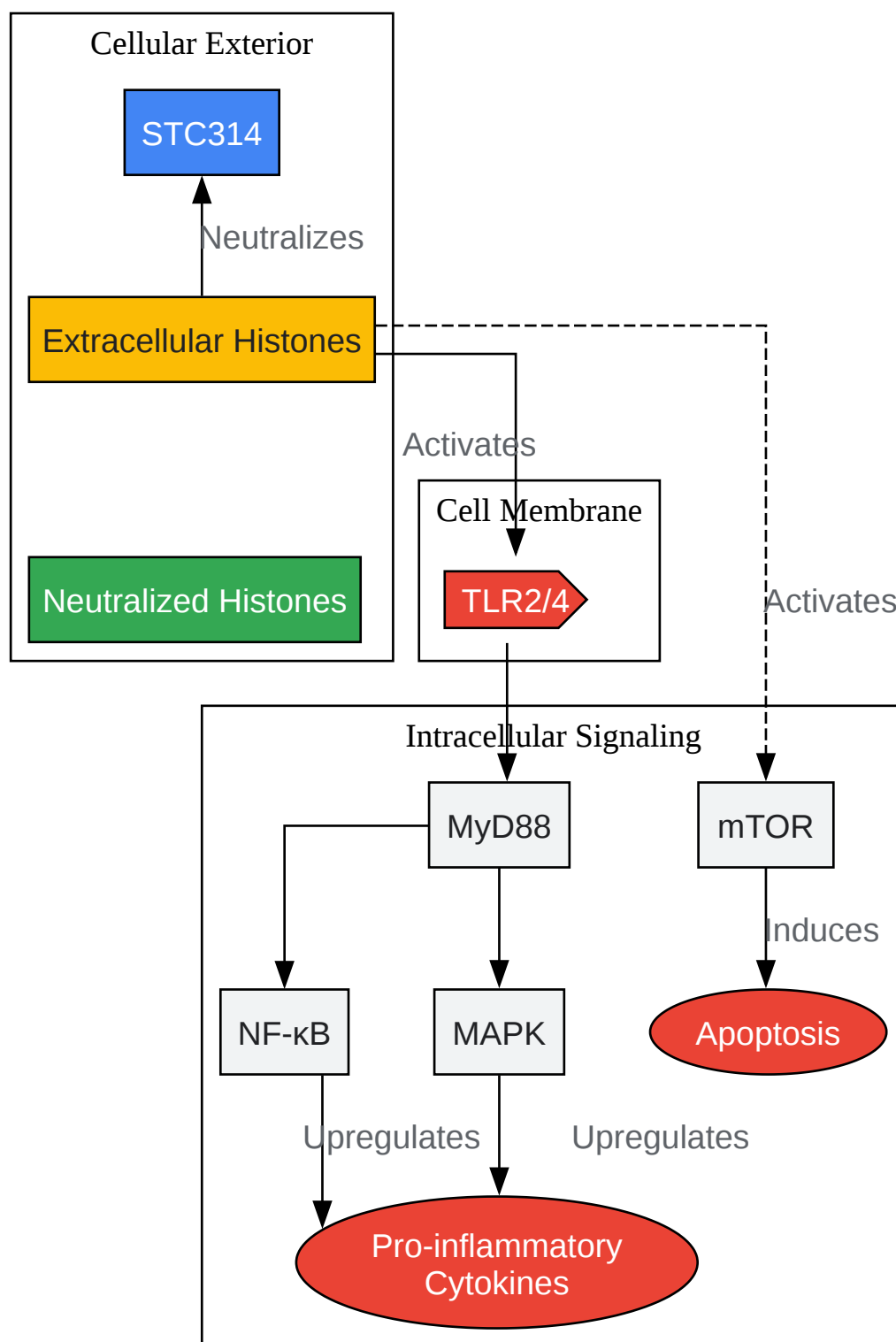
Introduction

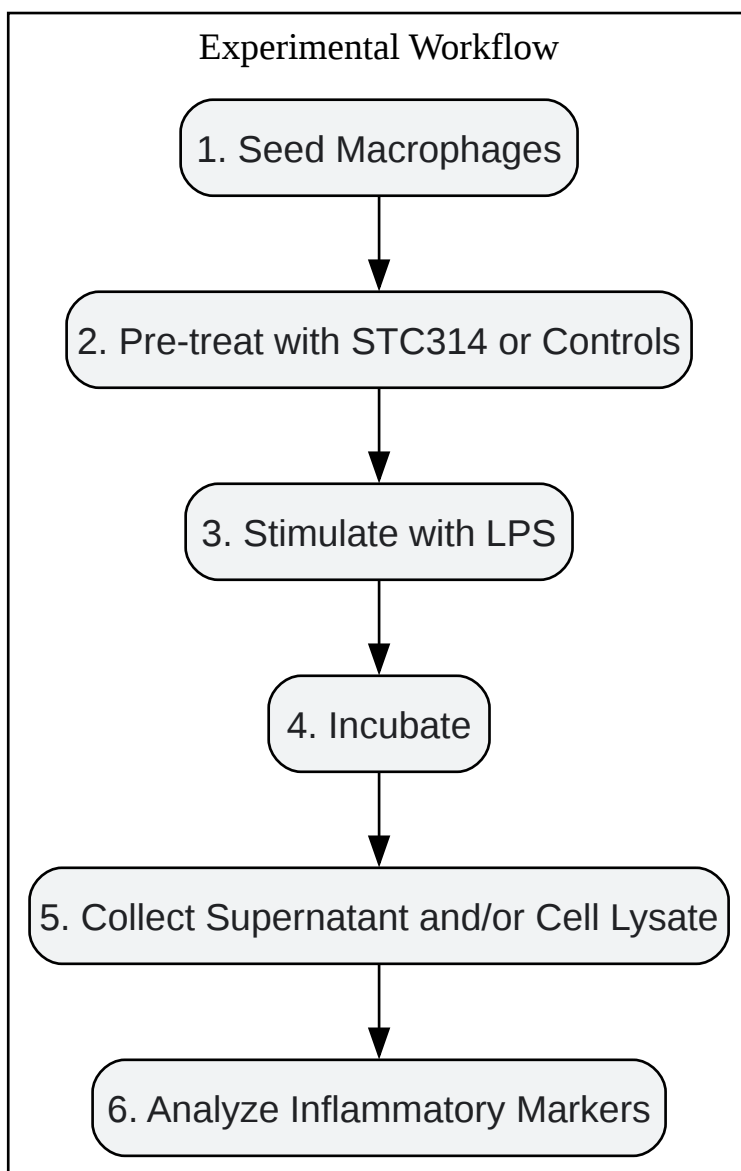
STC314 is a novel investigational drug that functions as a polyanionic agent designed to neutralize the pathological effects of extracellular histones.^[1] Extracellular histones are released from damaged or dying cells during various inflammatory conditions, such as sepsis and acute lung injury, where they act as damage-associated molecular patterns (DAMPs).^{[2][3]} By binding to and neutralizing these histones, **STC314** inhibits downstream inflammatory signaling, cellular damage, and organ dysfunction.^[1] These application notes provide detailed protocols and guidance on the use of appropriate positive and negative controls for in vitro experiments investigating the anti-inflammatory, anti-apoptotic, and metabolic effects of **STC314**.

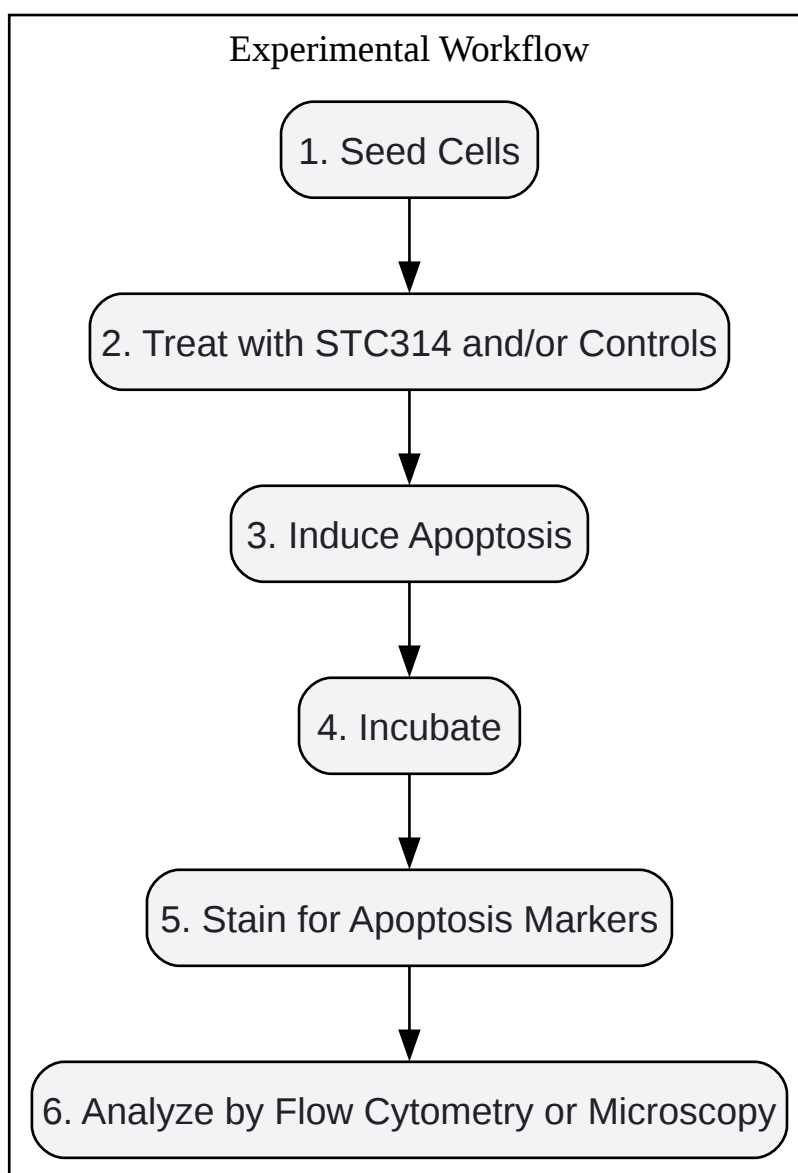
Mechanism of Action of Extracellular Histones and STC314 Intervention

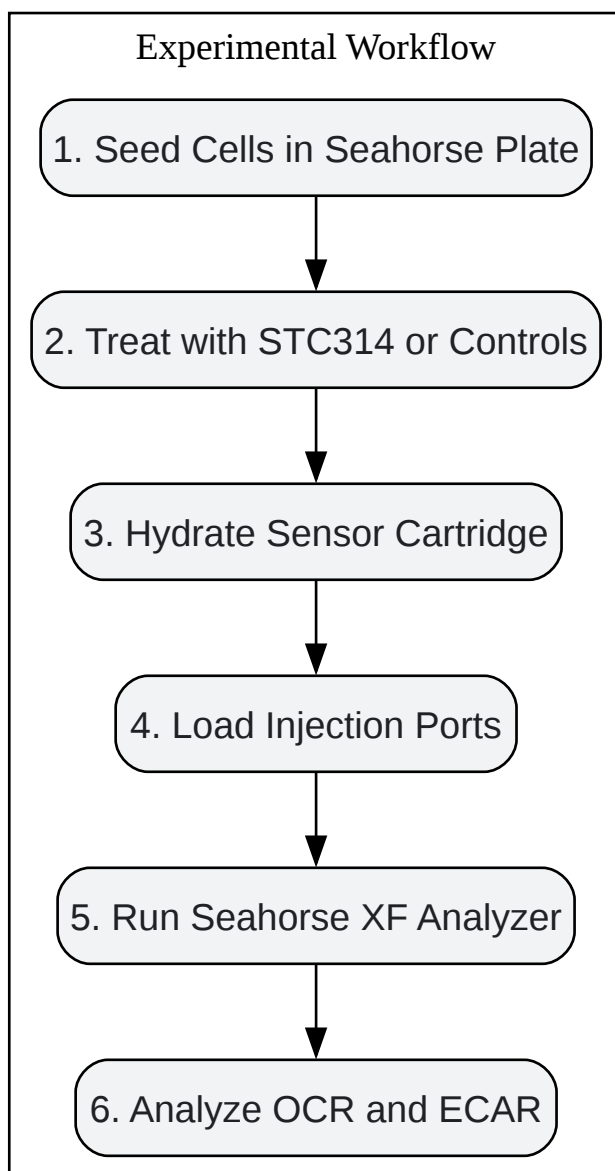
Extracellular histones exert their cytotoxic effects through various mechanisms, including the activation of inflammatory signaling pathways and the induction of apoptosis. **STC314**, by

electrostatically interacting with and neutralizing these histones, is expected to mitigate these downstream effects.[1]









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References

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- 2. The Role of Extracellular Histones in Disease Progression: A Potential Therapeutic Target for Disease Modulation [imrpess.com]
- 3. The Role of Extracellular Histones in Disease Progression: A Potential Therapeutic Target for Disease Modulation - PubMed [pubmed.ncbi.nlm.nih.gov]
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